comparing experimental data on Helium-4 critical velocity with theoretical predictions

Author: BenchChem Technical Support Team. **Date**: December 2025

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A Tale of Two Fluids: Unveiling the Critical Velocity of Superfluid Helium-4

A comprehensive comparison of experimental observations and theoretical predictions reveals the nuanced nature of superfluidity's breakdown in Helium-4. While foundational theories by Landau and Feynman provide crucial insights, experimental evidence consistently points to a more complex reality, where the critical velocity for frictionless flow is significantly influenced by the physical constraints of the system.

This guide delves into the critical velocity of superfluid Helium-4 (He II), the velocity at which its remarkable property of frictionless flow collapses. We present a detailed comparison of seminal theoretical models with a range of experimental data, offering researchers, scientists, and drug development professionals a clear overview of this fundamental quantum phenomenon. The discrepancies between theory and experiment highlight the critical role of quantized vortices in governing the behavior of this quantum fluid.

Theoretical Predictions: A Foundation in Quasiparticles and Vortices

Two primary theoretical frameworks have been instrumental in shaping our understanding of the critical velocity in superfluid Helium-4:

- Landau's Criterion: Lev Landau's theory posits that superfluidity breaks down when the flow velocity is sufficient to create elementary excitations, or quasiparticles (phonons and rotons), within the fluid.[1][2] This theory predicts a critical velocity determined by the minimum of the energy-to-momentum ratio of these excitations. For roton creation, the Landau critical velocity is predicted to be around 60 m/s.[3] This intrinsic limit, however, is rarely observed in practice.

- Feynman's Theory of Vortex Formation: Richard Feynman proposed that the much lower experimentally observed critical velocities are due to the creation of quantized vortices, which are whirlpool-like structures in the superfluid.[4][5] According to Feynman, the critical velocity is dependent on the geometry of the flow channel, specifically its width (d). His proposed formula is:

  $v_c = (\hbar / md) \ln(d/a)$

  where $\hbar$ is the reduced Planck constant, m is the mass of a helium atom, and a is the vortex core radius (on the order of the interatomic spacing).[4] This model successfully predicts that the critical velocity will be lower in wider channels.

Experimental Observations: The Reality of Restricted Flow

A multitude of experiments have demonstrated that the critical velocity of superfluid Helium-4 is not a fixed value but is highly dependent on the experimental conditions. These experiments consistently measure critical velocities that are orders of magnitude lower than the Landau criterion, lending strong support to the vortex-based theories.

The following table summarizes a comparison of theoretical predictions with experimental data obtained under various conditions:

Experimental Setup	Channel/Object Size	Temperature (K)	Measured Critical Velocity (v_c)	Theoretical Prediction (Feynman/Landau)	Key Observations
Flow through nano-orifices	22.8 nm radius	~ Tλ	Compares well with existing data for confined systems[6]	Feynman's model provides a good approximation.[7]	Dissipation events are observed as discrete phase slips.[7]
Flow through nanopipes	131 nm and 230 nm radii	0.8 - 2.5	Two distinct flow regimes with a sudden transition to a much higher critical velocity.[7]	Below the transition, v_c is approximately the Feynman critical velocity.[7]	The transition is influenced by fountain pressure from evaporative cooling.[7]
Oscillating sphere	Not specified	< 1	Increases with the square root of the oscillation frequency.[1]	No strong dependence on sphere size or temperature was observed.[1]	Remanent vorticity and surface properties may play a role.[1]
Oscillating tuning fork	Not specified	1.3 - 4.2	~10 cm/s[8]	Much lower than the Landau velocity of ~60 m/s.[8]	Provides a direct measurement of the transition to a turbulent state.[8]

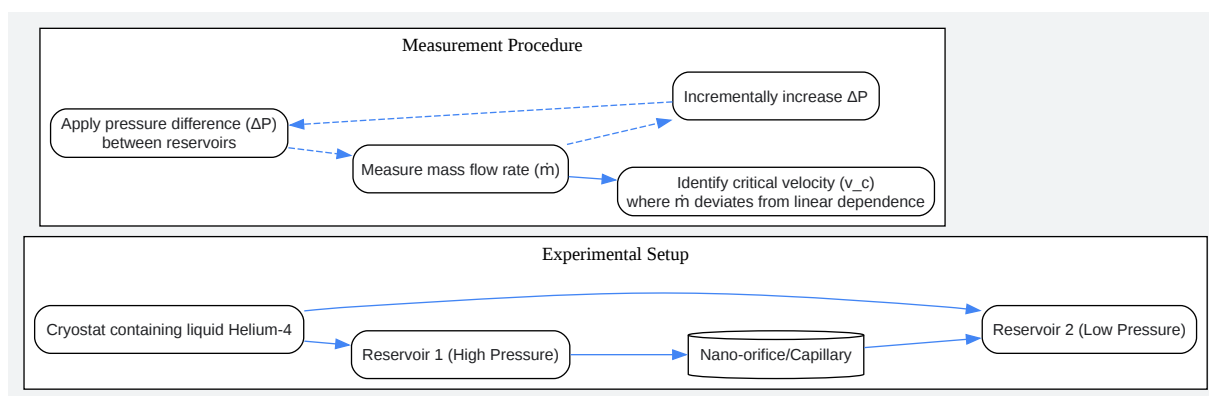| Flow through various channels | Micrometer to millimeter scale | ~1.4 | Varies with channel width, in good agreement with a modified theoretical model.[9][10] | Simple quantum mechanics and fluid-wall interactions can explain the variation over three orders of magnitude of channel sizes.[9] | Confirms the inverse relationship between critical velocity and channel size. |

Experimental Protocols

The measurement of the critical velocity in superfluid Helium-4 employs a variety of sophisticated techniques, each suited to different experimental conditions.

Flow Through Orifices and Capillaries

This method involves forcing superfluid helium to flow through a narrow channel, orifice, or capillary and measuring the flow rate as a function of the driving pressure.

Experimental Workflow:

Caption: Workflow for measuring critical velocity using the pressure-driven flow method.
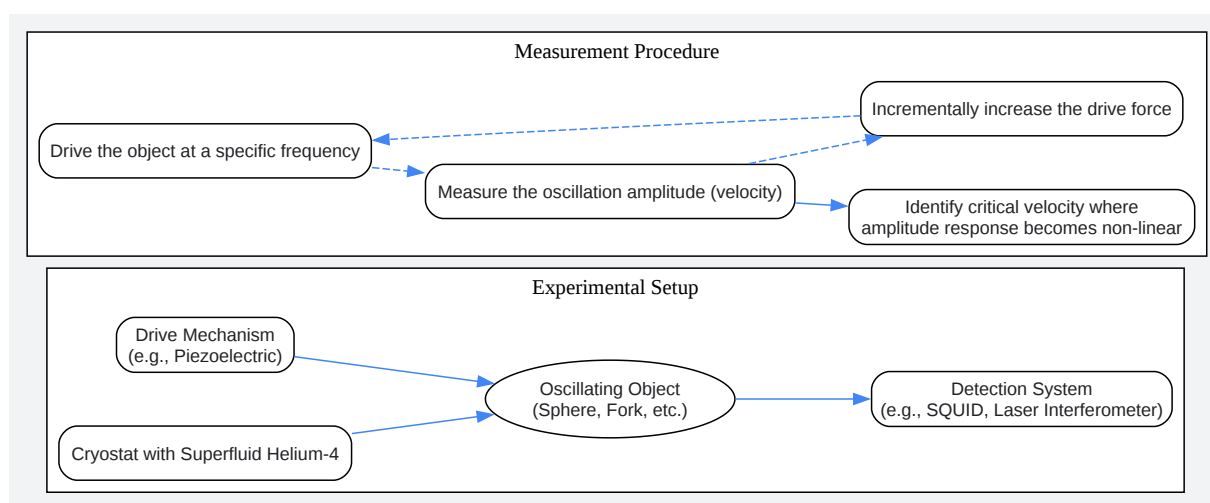
Protocol:

- A sample of high-purity Helium-4 is cooled down to below its lambda point (2.17 K) in a cryostat.

- A pressure difference is applied across a micro- or nano-fabricated channel connecting two reservoirs.

- The mass flow rate through the channel is measured using sensitive techniques such as mass spectrometry.

- The pressure difference is gradually increased, and the corresponding flow rate is recorded.

- The critical velocity is identified as the point where the flow rate no longer increases linearly with the pressure head, indicating the onset of dissipation.

5 / 10   Tech Support

Oscillating Structures

This technique involves immersing a microscopic or macroscopic object (such as a sphere, wire, or tuning fork) in superfluid helium and driving it into oscillation.

Experimental Workflow:

Caption: Workflow for measuring critical velocity using an oscillating object.
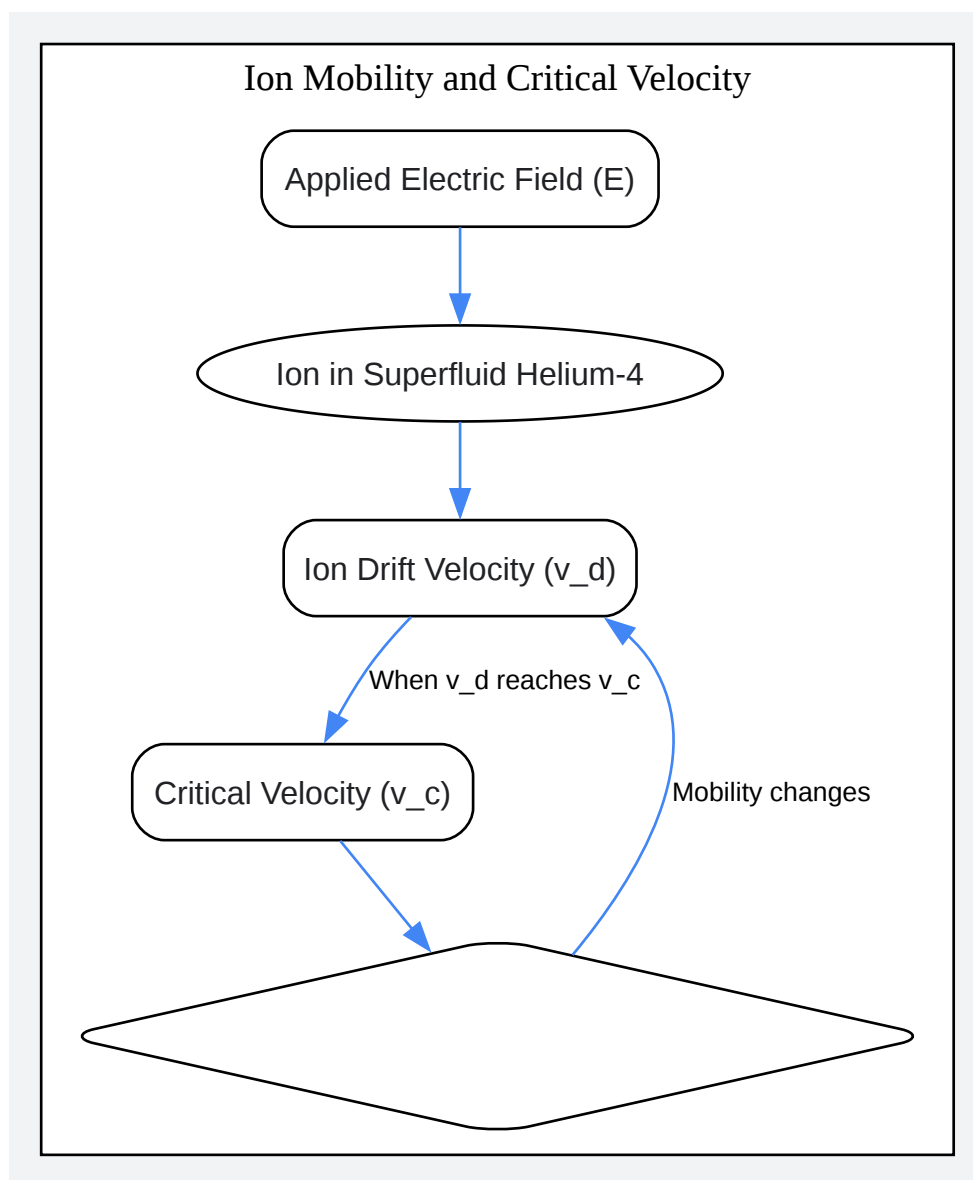
Protocol:

- An object, such as a microsphere or a quartz tuning fork, is placed in a cryostat filled with superfluid Helium-4.

- The object is driven to oscillate at a known frequency using, for example, a piezoelectric actuator.

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- The velocity of the oscillating object is measured precisely, often using sensitive detectors like SQUIDs or laser interferometers.

- The driving force is gradually increased, and the resulting velocity amplitude is monitored.

- The critical velocity is determined as the velocity at which the relationship between the driving force and the velocity amplitude deviates from linearity, signaling the onset of a new dissipation mechanism, typically the generation of quantum turbulence.[8]

Ion Mobility Measurements

In this method, ions (either positive or negative) are injected into the superfluid helium and their drift velocity is measured as a function of an applied electric field.

Logical Relationship:

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Ion Mobility and Critical Velocity

Caption: Relationship between ion drift velocity and critical velocity.

Protocol:

- A source emits ions (e.g., from a radioactive source or field emission tip) into a drift tube filled with superfluid Helium-4.

- A uniform electric field is applied along the drift tube, causing the ions to move.

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- The time it takes for the ions to travel a known distance is measured, allowing for the calculation of their drift velocity and mobility.

- The electric field is varied, and the corresponding drift velocity is measured.

- The critical velocity is identified by a sharp change or discontinuity in the ion mobility, which indicates that the ions are now moving fast enough to create excitations, such as quantized vortex rings.

Conclusion

The study of the critical velocity in superfluid Helium-4 reveals a fascinating interplay between quantum mechanics and fluid dynamics. While the intrinsic Landau critical velocity sets a high upper limit for superfluid flow, the practical critical velocity observed in experiments is governed by the nucleation of quantized vortices, as first proposed by Feynman. The strong dependence of the critical velocity on the geometry of the confining system underscores the importance of extrinsic factors in determining the stability of superfluidity. Future research focusing on highly controlled geometries at the nanoscale and advanced visualization techniques will continue to unravel the intricate mechanisms behind the breakdown of this remarkable quantum state.

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- To cite this document: BenchChem. [comparing experimental data on Helium-4 critical velocity with theoretical predictions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1232308#comparing-experimental-data-on-helium-4-critical-velocity-with-theoretical-predictions]

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